

# AG311: A Technical Guide to a Novel Antitumor Agent

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AG311

Cat. No.: B1664425

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the small molecule **AG311**, a promising antitumor and antimetastatic agent. It details its chemical properties, mechanism of action, relevant signaling pathways, and key experimental findings.

## Core Chemical Data

Identifier	Value
CAS Number	1126602-42-3[1]
IUPAC Name	5-[(4-methylphenyl)thio]-9H-pyrimido[4,5-b]indole-2,4-diamine[1]
Synonyms	AG-311, AG 311[1]

## Mechanism of Action

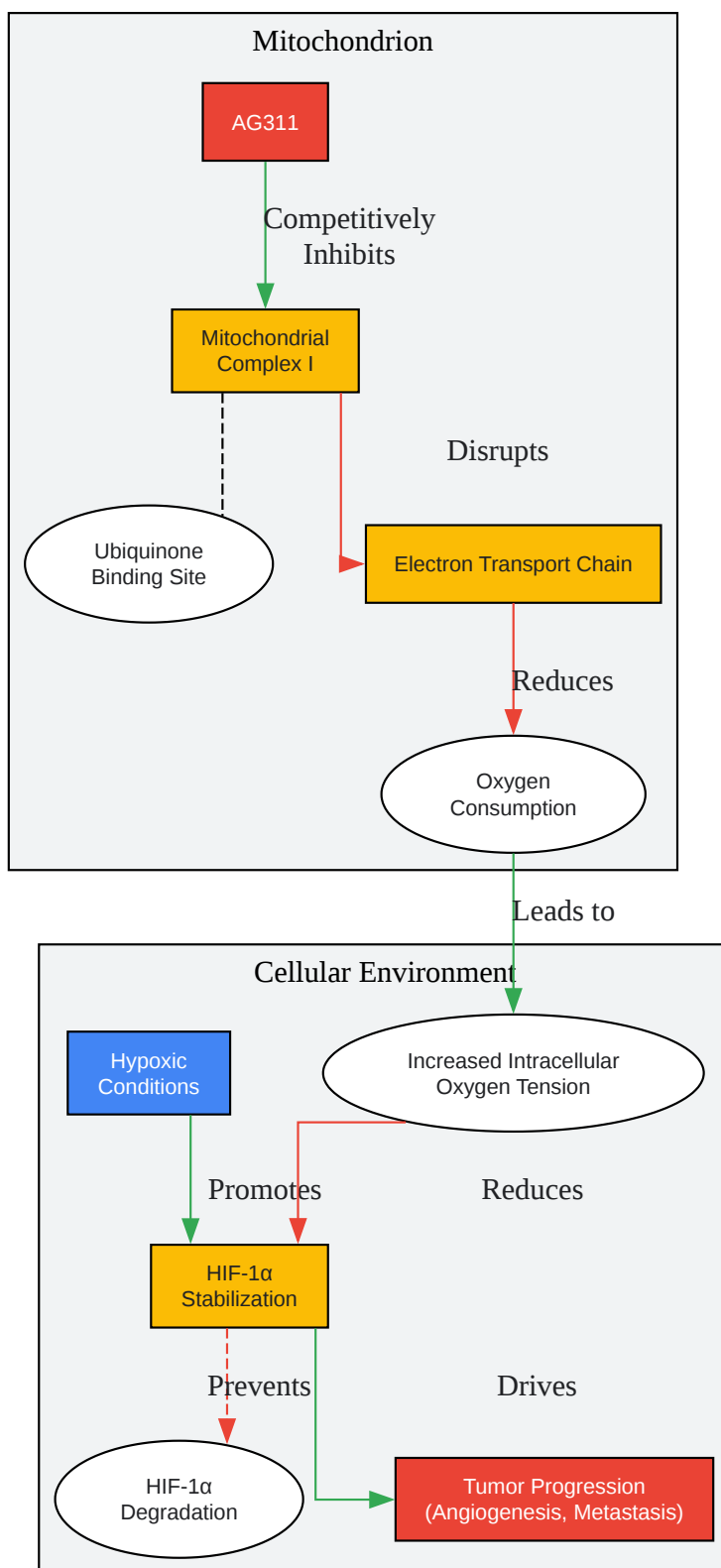
**AG311** exerts its anticancer effects primarily through the inhibition of mitochondrial complex I (NADH-ubiquinone oxidoreductase).[1][2][3] It acts as a competitive inhibitor at the ubiquinone-binding site, which disrupts the electron transport chain.[1][3] This inhibition leads to a reduction in mitochondrial respiration and oxygen consumption.[1][4]

A significant consequence of this mitochondrial inhibition is the reduction of hypoxia-induced factor 1-alpha (HIF-1α) stabilization.[1][2][3] By decreasing oxygen consumption within the

tumor microenvironment, **AG311** effectively increases intracellular oxygen tension, even under hypoxic conditions. This leads to the destabilization of HIF-1 $\alpha$ , a key transcription factor that promotes tumor survival, angiogenesis, and metastasis in hypoxic environments.[1]

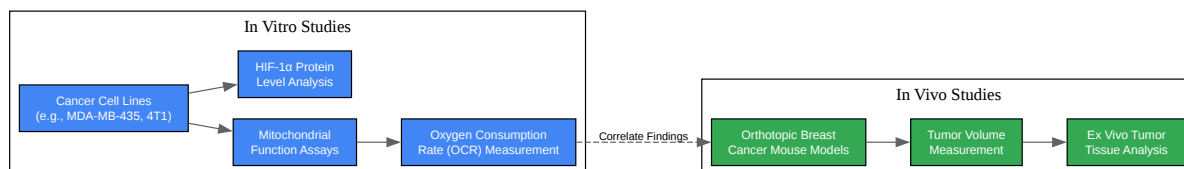
## Signaling Pathway and Experimental Workflow

The primary signaling pathway affected by **AG311** is the cellular response to hypoxia, which is intrinsically linked to mitochondrial function. The experimental workflow to determine its mechanism of action typically involves a series of in vitro and in vivo studies.



[Click to download full resolution via product page](#)

**Caption: AG311 Mechanism of Action**



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. AG311, a small molecule inhibitor of complex I and hypoxia-induced HIF-1α stabilization - PMC [pmc.ncbi.nlm.nih.gov]
- 2. "AG311, a small molecule inhibitor of complex I and hypoxia-induced HIF" by Anja Bastian, Satoshi Matsuzaki et al. [dsc.duq.edu]
- 3. AG311, a small molecule inhibitor of complex I and hypoxia-induced HIF-1α stabilization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. aacrjournals.org [aacrjournals.org]
- To cite this document: BenchChem. [AG311: A Technical Guide to a Novel Antitumor Agent]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664425#ag311-cas-number-and-iupac-name]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)